

Safety and handling procedures for 6-aminopyridine-3-sulfonamide in the lab

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Compound of Interest

Compound Name: 6-Aminopyridine-3-sulfonamide

Cat. No.: B1584753

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Application Notes and Protocols for 6-Aminopyridine-3-Sulfonamide

Abstract

This document provides a comprehensive guide to the safe handling, use, and disposal of **6-aminopyridine-3-sulfonamide** in a laboratory setting. The protocols outlined herein are designed for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety, maintaining experimental integrity, and complying with regulatory standards. This guide is structured to provide not only procedural steps but also the scientific rationale behind them, fostering a culture of safety and informed practice.

Introduction: Understanding the Compound

6-Aminopyridine-3-sulfonamide is a heterocyclic building block containing both a pyridine ring and a sulfonamide group.^[1] Such structures are of significant interest in medicinal chemistry and drug development due to their presence in various biologically active molecules. The presence of the aminopyridine moiety suggests potential neurological activity, as aminopyridines are known to be potassium channel blockers.^[2] The sulfonamide group is a well-established pharmacophore found in numerous antibacterial, diuretic, and anticonvulsant drugs. This combination of functional groups necessitates a thorough understanding of its reactivity and potential hazards.

Causality of Hazard: The primary hazards associated with **6-aminopyridine-3-sulfonamide** stem from its chemical structure. The aminopyridine component can lead to systemic toxicity if absorbed, while the overall solid form can pose an inhalation hazard as a dust.[3][4] The potential for skin and eye irritation is also a key consideration.[3]

Hazard Identification and Risk Assessment

A thorough risk assessment must be conducted before any work with **6-aminopyridine-3-sulfonamide** commences. This involves identifying potential hazards and evaluating the risks associated with the planned experimental procedures.

GHS Hazard Classification

Based on available data, **6-aminopyridine-3-sulfonamide** is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[3]
- Skin Irritation (Category 2): Causes skin irritation.[3]
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.[3]
- Specific target organ toxicity — Single exposure (Category 3), Respiratory system: May cause respiratory irritation.[3]

Physical and Chemical Properties

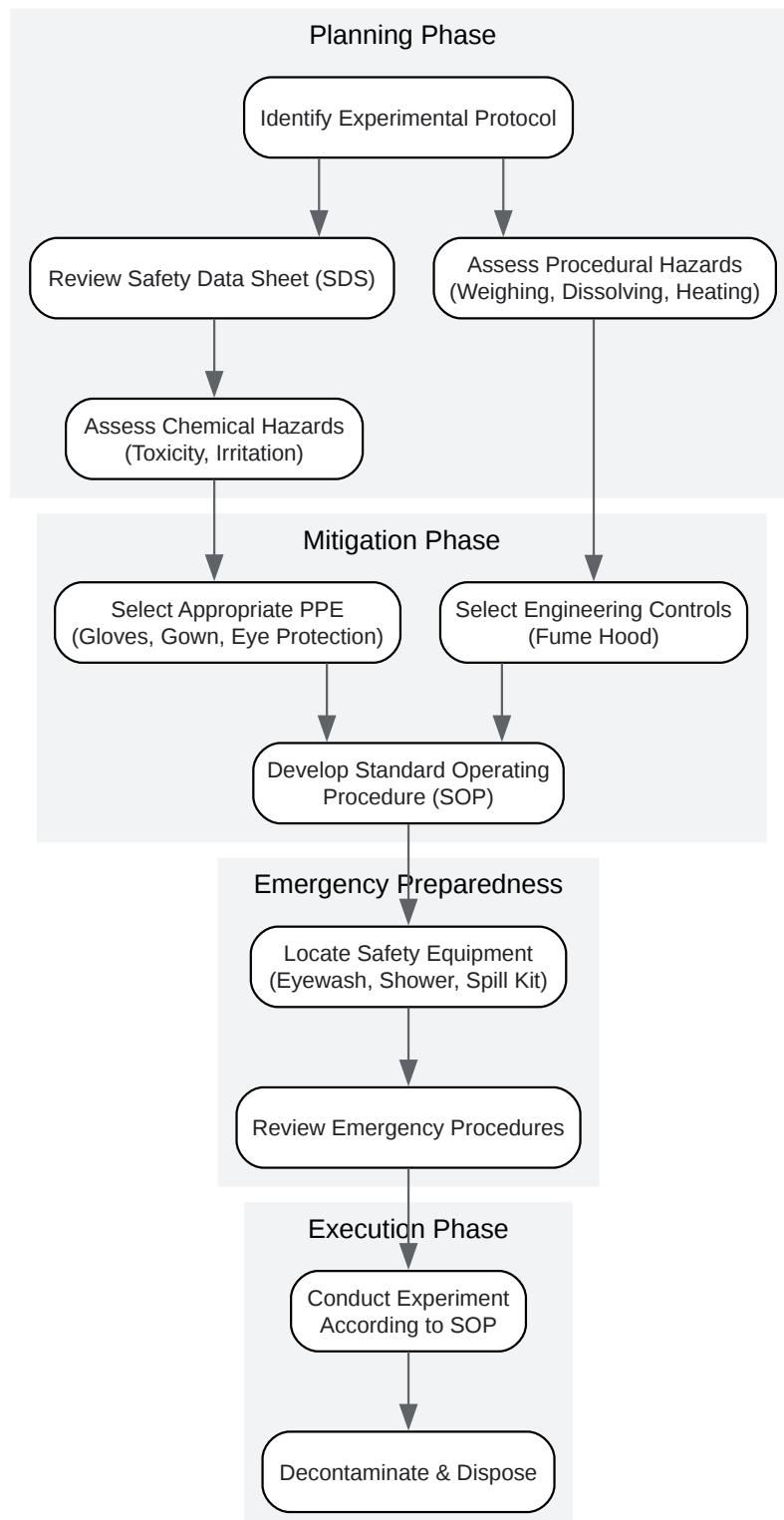
A summary of the key physical and chemical properties of **6-aminopyridine-3-sulfonamide** is provided in the table below. Understanding these properties is crucial for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ O ₂ S	[3]
Molecular Weight	173.19 g/mol	
Appearance	Solid	[1]
Flash Point	Not applicable	

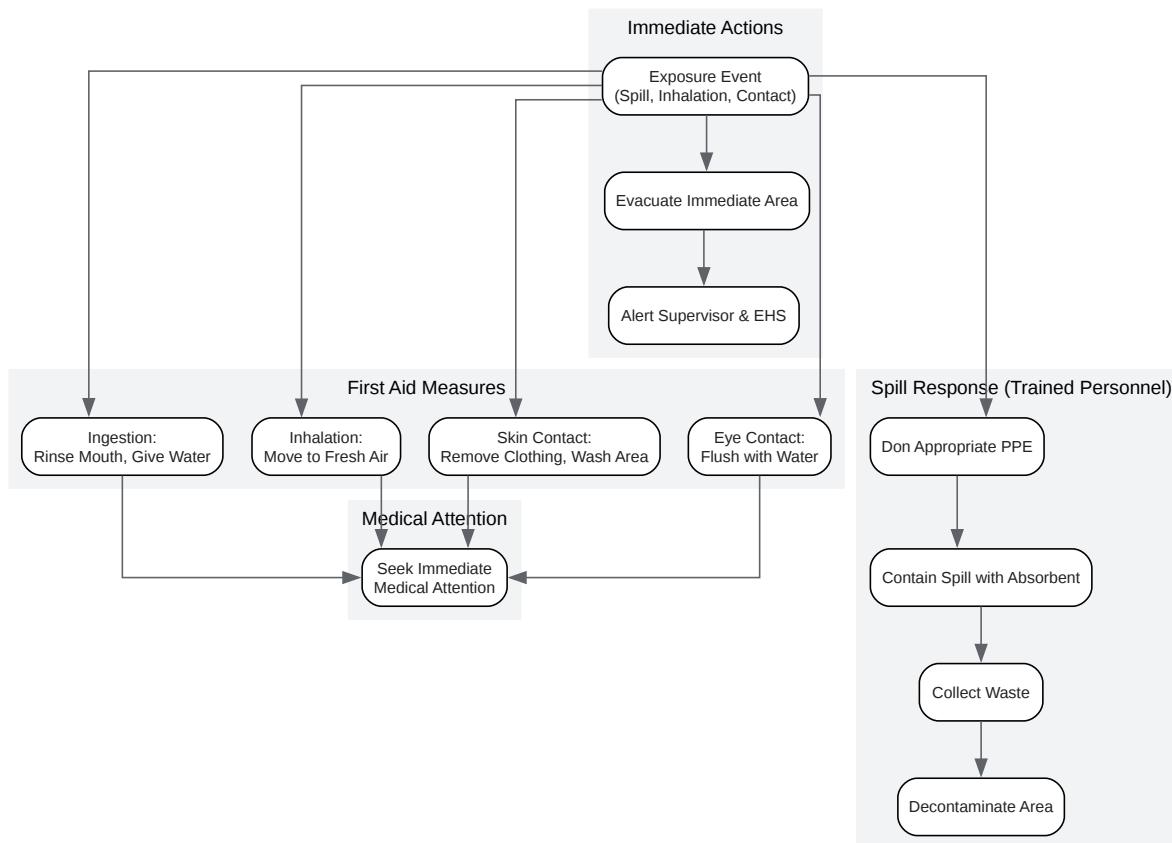
Risk Assessment Workflow

The following diagram illustrates a systematic approach to risk assessment for handling **6-aminopyridine-3-sulfonamide**.

Risk Assessment Workflow for 6-Aminopyridine-3-Sulfonamide



Emergency Response Protocol

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